

Safety, handling, and storage of Methyl 5-formylpyrazine-2-carboxylate.

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Compound of Interest

Compound Name: Methyl 5-formylpyrazine-2-carboxylate

Cat. No.: B1452268

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An In-Depth Technical Guide to the Safe Handling, Storage, and Use of Methyl 5-formylpyrazine-2-carboxylate

This guide provides comprehensive technical and safety information for researchers, scientists, and drug development professionals working with **Methyl 5-formylpyrazine-2-carboxylate** (CAS No. 710322-57-9). As a bifunctional molecule incorporating both an aldehyde and a methyl ester on a pyrazine ring, this compound is a valuable building block in medicinal chemistry and materials science. However, its reactivity necessitates a thorough understanding of its properties to ensure safe handling and maintain its integrity. This document is structured to provide not just procedural steps, but the scientific rationale behind them, empowering users to make informed decisions in the laboratory.

Compound Identification and Physicochemical Properties

A foundational understanding of a compound's physical and chemical properties is the first step in a robust safety assessment. These properties dictate its behavior under various laboratory conditions and inform decisions regarding storage, handling, and appropriate personal protective equipment (PPE).

Table 1: Physicochemical Data for **Methyl 5-formylpyrazine-2-carboxylate**

Property	Value	Source
CAS Number	710322-57-9	[1]
Molecular Formula	C ₇ H ₆ N ₂ O ₃	[1]
Molecular Weight	166.14 g/mol	[1]
Appearance	Solid	[1]
Melting Point	68 - 73 °C (154.4 - 163.4 °F)	[2]
Purity	Typically ≥98%	[1]
IUPAC Name	methyl 5-formyl-2-pyrazinecarboxylate	[1]

Hazard Identification and Risk Assessment

Methyl 5-formylpyrazine-2-carboxylate is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200)[2]. The primary risks are associated with irritation to the skin, eyes, and respiratory system. A thorough risk assessment should be conducted before any new experimental procedure involving this compound.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Pictogram	GHS07 (Exclamation Mark)	[1]	[1]
Signal Word	Warning	[1]	
Hazard Statements	H315	Causes skin irritation	
H319	Causes serious eye irritation	[1]	
H335	May cause respiratory irritation	[1]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[1][3]
P302+P352	IF ON SKIN: Wash with plenty of soap and water	[4]	[1][3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[1][3]	
P405	Store locked up	[3]	
P501	Dispose of contents/container in accordance with national regulations	[5]	

Causality Behind Hazards:

- **Irritation:** The aldehyde functional group can react with biological nucleophiles, such as amino acid residues in proteins on the skin and in the eyes, leading to irritation. The fine, dusty nature of the solid compound increases the risk of inhalation, causing irritation to the mucous membranes of the respiratory tract[3][6].

Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls, administrative controls, and personal protective equipment, is essential for mitigating the risks associated with **Methyl 5-formylpyrazine-2-carboxylate**.

Engineering Controls

The primary engineering control for handling this compound is a certified chemical fume hood. This provides adequate ventilation to prevent the accumulation of dust or vapors in the laboratory's ambient air[7][8]. All weighing and solution preparation activities should be performed within the fume hood. Ensure that eyewash stations and safety showers are readily accessible and have been recently tested[8][9].

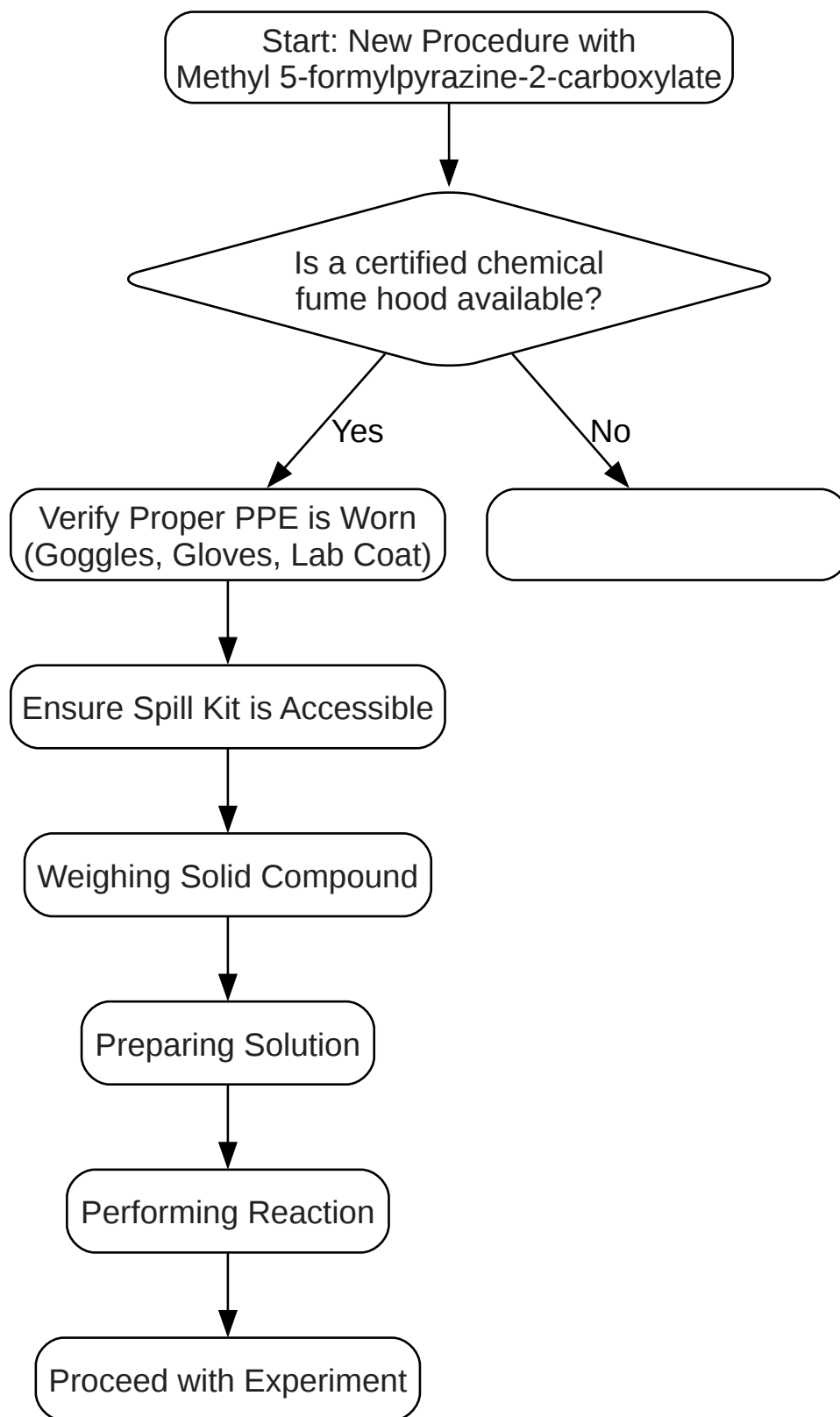
Personal Protective Equipment (PPE)

The selection of appropriate PPE is the last line of defense against exposure.

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A full-face shield should be worn when there is a significant risk of splashing, for example, during the handling of larger quantities or solutions[7].
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, are required. Always inspect gloves for signs of degradation or punctures before use. Double-gloving is recommended for extended procedures[7].
- **Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are essential to minimize skin exposure[7].

Workflow for Safe Handling

The following diagram outlines a decision-making workflow for handling **Methyl 5-formylpyrazine-2-carboxylate**.



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Caption: Decision workflow for handling the compound.

Step-by-Step Protocol for Weighing and Solution Preparation

This protocol is designed to minimize exposure and prevent contamination.

- **Preparation:** Before bringing the compound into the fume hood, decontaminate the work surface. Assemble all necessary equipment (spatula, weigh paper/boat, glassware, solvent).
- **Don PPE:** Put on all required PPE, including double gloves.
- **Equilibration:** Allow the sealed container of **Methyl 5-formylpyrazine-2-carboxylate** to equilibrate to the ambient temperature of the fume hood before opening. This prevents condensation of atmospheric moisture onto the compound.
- **Weighing:** Carefully open the container inside the fume hood. Use a clean spatula to transfer the desired amount of solid to a weigh boat on a tared balance. Work slowly to avoid creating airborne dust.
- **Container Sealing:** Immediately and tightly reseal the main container. If an inert atmosphere is used for storage, purge the headspace with nitrogen or argon before sealing.
- **Dissolution:** Add the weighed solid to your reaction vessel or volumetric flask. Slowly add the desired solvent, ensuring the vessel is pointed away from your face. If necessary, use gentle agitation (stirring or sonication) to facilitate dissolution.
- **Cleanup:** Dispose of the weigh boat and any contaminated wipes in the designated solid chemical waste container. Clean the spatula thoroughly.

Storage and Stability

Proper storage is critical for maintaining the chemical integrity of **Methyl 5-formylpyrazine-2-carboxylate** and ensuring laboratory safety.

Storage Conditions

- **Temperature:** Store in a cool, dry, and well-ventilated place. The recommended storage temperature is between 2-8°C[1]. This should be a dedicated, explosion-proof laboratory refrigerator, not a domestic unit[10][11].
- **Atmosphere:** The supplier recommends storage under an inert atmosphere[1]. Aldehyde-containing compounds can be susceptible to oxidation over time. Storing under nitrogen or argon minimizes this degradation pathway.
- **Container:** Keep the container tightly closed to prevent moisture ingress and potential degradation[2][3].
- **Light:** While not explicitly stated, it is good practice to protect organic compounds from direct sunlight to prevent potential photochemical reactions[10][12].

Incompatibilities

To prevent hazardous reactions, segregate this compound from the following[2][11][13]:

- **Strong Oxidizing Agents:** Can lead to vigorous or explosive reactions.
- **Strong Acids and Bases:** Can catalyze decomposition or unwanted reactions.

Chemicals should be stored according to their hazard class in designated cabinets[12][13].

Emergency Procedures

Preparedness is key to effectively managing any laboratory incident.

First Aid Measures

- **Inhalation:** If dust is inhaled, immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if respiratory irritation persists[3][8].
- **Skin Contact:** Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists[3].

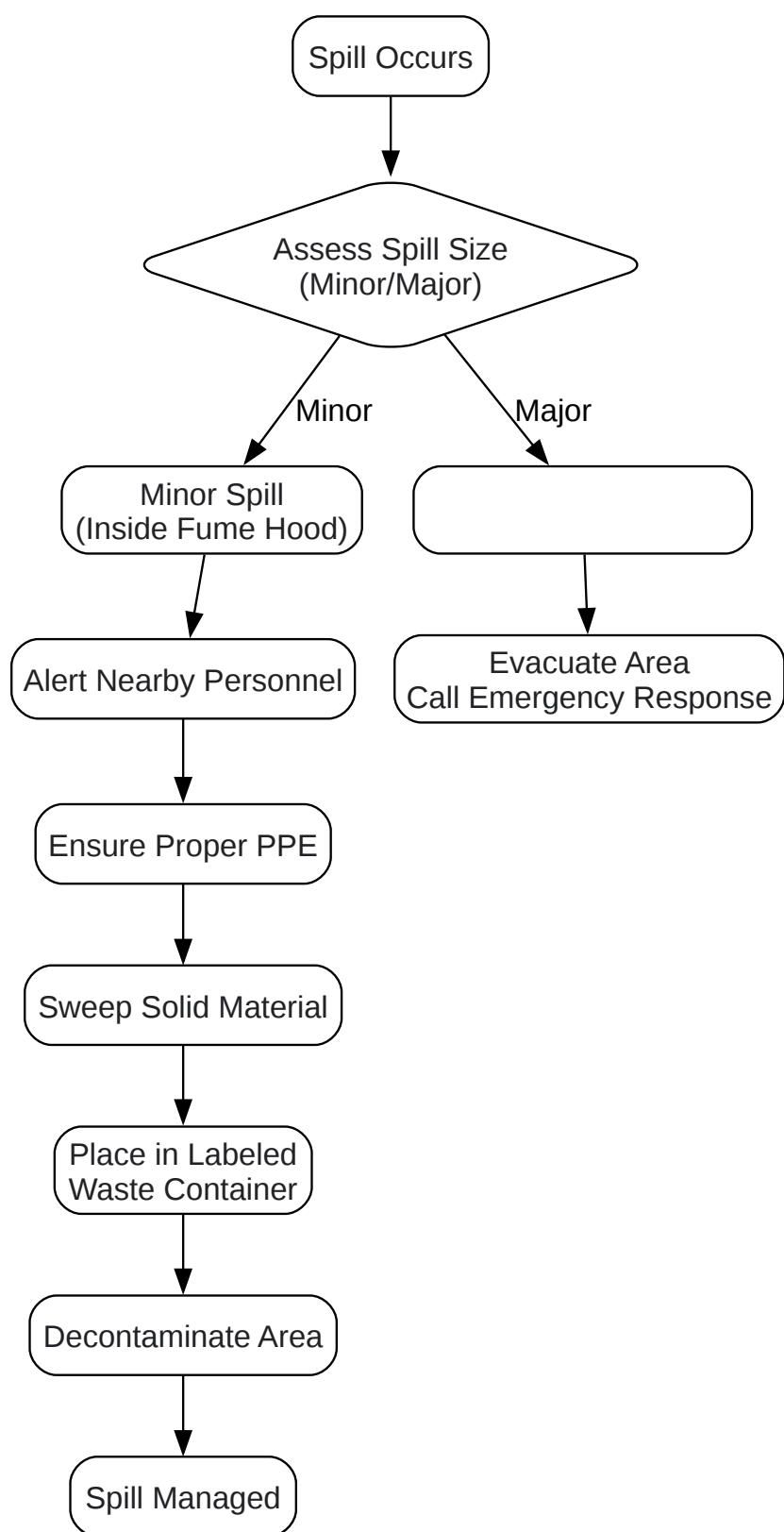
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[3].
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention[2][3].

Spill Response

For a minor spill of the solid compound within a chemical fume hood:

- Alert: Notify colleagues in the immediate area.
- Contain: Ensure the fume hood sash is at the appropriate height.
- PPE: Verify you are wearing appropriate PPE.
- Clean-up: Gently sweep up the solid material using a brush and dustpan, avoiding the creation of dust. Place the collected material into a clearly labeled, sealed container for hazardous waste disposal[2][3].
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., isopropanol, ethanol) and then with soap and water. Place all cleaning materials in the hazardous waste container.

Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

Fire Fighting Measures

In the event of a fire involving this compound, use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam extinguisher[2][8]. Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA)[2]. Hazardous decomposition products, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x), can be formed under fire conditions[2][3].

Waste Disposal

All waste containing **Methyl 5-formylpyrazine-2-carboxylate**, including empty containers, contaminated PPE, and spill clean-up materials, must be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash[3][5]. Follow all local, state, and federal regulations for hazardous waste disposal. Containers should be clearly labeled with the chemical name and associated hazards.

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